

Safe Disposal of 2-(2-Bromophenyl)propan-2-ol: A Procedural Guide

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Compound of Interest

Compound Name: 2-(2-Bromophenyl)propan-2-ol

CAS No.: 7073-69-0

Cat. No.: B1267433

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental protection. This guide provides essential, immediate safety and logistical information for the proper disposal of **2-(2-Bromophenyl)propan-2-ol** (CAS Number: 7073-69-0), a compound often used in organic synthesis.

Immediate Safety and Hazard Information

2-(2-Bromophenyl)propan-2-ol is a solid substance that is classified as acutely toxic if swallowed.^[1] It is crucial to handle this chemical with appropriate personal protective equipment (PPE) and to be aware of its potential hazards.

Hazard Classifications:

- Acute Toxicity (Oral): Category 3^[1]
- GHS Pictogram: GHS06 (Skull and Crossbones)^[1]
- Signal Word: Danger^[1]

Precautionary Statements:

- P264: Wash hands thoroughly after handling.[\[1\]](#)
- P270: Do not eat, drink or smoke when using this product.[\[1\]](#)
- P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.
[\[1\]](#)
- P405: Store locked up.[\[1\]](#)[\[2\]](#)
- P501: Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[\[1\]](#)[\[2\]](#)

Quantitative Data Summary

Property	Value	Reference
CAS Number	7073-69-0	[1] [3] [4]
Molecular Formula	C ₉ H ₁₁ BrO	[1]
Molecular Weight	215.09 g/mol	[1]
Appearance	Solid	[1]
Storage Class	6.1C - Combustible, acute toxic Cat. 3 / toxic compounds or compounds which cause chronic effects	[1]
WGK (Water Hazard Class)	WGK 3 (highly hazardous for water)	[1]

Step-by-Step Disposal Protocol

The proper disposal of **2-(2-Bromophenyl)propan-2-ol** and its containers must be conducted in a manner that minimizes risk to personnel and the environment. Adherence to institutional and local regulations is mandatory.

1. Personal Protective Equipment (PPE):

- **Hand Protection:** Wear chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use and disposed of properly after handling.
- **Eye/Face Protection:** Use tightly fitting safety goggles or a face shield.
- **Skin and Body Protection:** Wear a lab coat or other protective clothing to prevent skin contact.
- **Respiratory Protection:** If working in an area with poor ventilation or where dust may be generated, use a NIOSH-approved respirator.

2. Waste Collection:

- **Unused Product:** Collect surplus and non-recyclable **2-(2-Bromophenyl)propan-2-ol** in a designated, properly labeled, and sealed container for chemical waste.
- **Contaminated Materials:** Any materials that have come into contact with the chemical, such as absorbent pads, gloves, and weighing papers, should be considered hazardous waste and collected in the same manner.
- **Empty Containers:** Dispose of empty containers as unused product, as they may retain hazardous residues.^[5]

3. Spill Management:

- **Minor Spills:** In case of a small spill, avoid generating dust.^[5] Carefully sweep up the solid material and place it in a suitable, closed container for disposal.^[5]
- **Major Spills:** Evacuate the area and prevent entry. Ensure adequate ventilation.^[5] Contact your institution's environmental health and safety (EHS) department for guidance on cleanup and disposal.
- **Environmental Precautions:** Prevent the chemical from entering drains or waterways.^[2]

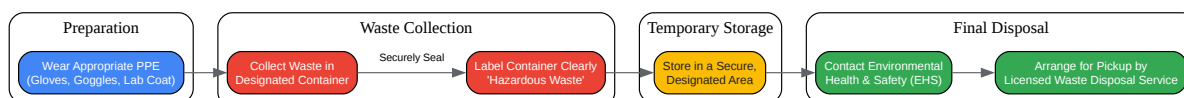
4. Final Disposal:

- **Licensed Disposal Company:** The collected waste must be disposed of through a licensed professional waste disposal service.^[5] Do not attempt to dispose of this chemical in

standard laboratory trash or down the drain.

- Incineration: A common method for the disposal of this type of chemical waste is to burn it in a chemical incinerator equipped with an afterburner and scrubber.[5] This should only be performed by a licensed facility.
- Regulatory Compliance: All disposal activities must be in strict accordance with local, regional, and national regulations.[2]

Disposal Workflow Diagram



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